

Physical and chemical characteristics of methyl sulfamate

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Compound of Interest

Compound Name: *Methyl sulfamate*

Cat. No.: *B1316501*

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Methyl Sulfamate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical characteristics of **methyl sulfamate**. It includes a summary of its properties, methodologies for its synthesis and analysis, and an exploration of its potential role as an enzyme inhibitor.

Core Physical and Chemical Properties

Methyl sulfamate (CAS No: 55665-95-7) is the methyl ester of sulfamic acid.[\[1\]](#)[\[2\]](#) Its core properties are summarized below.

Table 1: Physical Properties of Methyl Sulfamate

Property	Value	Source(s)
Molecular Formula	CH ₅ NO ₃ S	[1][2]
Molecular Weight	111.12 g/mol	[1][2]
Melting Point	25-27 °C	[3]
Boiling Point	199.9 ± 23.0 °C (Predicted)	[3]
Density	1.459 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	9.43 ± 0.70 (Predicted)	[3]

Table 2: Chemical Identifiers and Descriptors

Identifier/Descriptor	Value	Source(s)
IUPAC Name	methyl sulfamate	[4]
SMILES	COS(=O)(=O)N	[4]
InChI	InChI=1S/CH ₅ NO ₃ S/c1-5-6(2,3)4/h1H3,(H2,2,3,4)	[4]
CAS Number	55665-95-7	[1]

Chemical Characteristics and Handling

Solubility and Stability: **Methyl sulfamate** is soluble in water and a variety of organic solvents. [3] It is a compound that decomposes at high temperatures.[3]

Reactivity and Hazardous Properties: **Methyl sulfamate** is utilized in the chemical industry as an amination reagent and an intermediate in organic synthesis.[3] According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **methyl sulfamate** is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4] Therefore, appropriate personal protective equipment, such as gloves and safety glasses, should be used when handling this compound in a well-ventilated area.[3]

Experimental Protocols

While specific, detailed protocols for **methyl sulfamate** are not extensively available in the cited literature, the following sections outline general methodologies for the synthesis, purification, and analysis of sulfamate esters based on established chemical principles.

Synthesis of Methyl Sulfamate

A general approach to the synthesis of sulfamate esters involves the reaction of an alcohol with a sulfamoyl chloride or the activation of a sulfamic acid salt. A plausible synthesis for **methyl sulfamate** is the esterification of sulfamic acid with methanol.

General Protocol for Acid-Catalyzed Esterification:

- A mixture of sulfamic acid and an excess of methanol is prepared in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- A catalytic amount of a strong acid, such as sulfuric acid, is added to the mixture.
- The reaction mixture is heated to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the excess methanol is removed under reduced pressure.
- The crude product is then subjected to purification.

A general workflow for the synthesis of **methyl sulfamate**.

Purification of Methyl Sulfamate

Purification of water-insoluble esters typically involves a series of washing steps followed by distillation or recrystallization.

General Protocol for Purification:

- The crude ester is dissolved in a suitable organic solvent.
- The solution is washed sequentially with a dilute acid (e.g., 0.2 N H₂SO₄) to remove any basic impurities, water, a dilute base (e.g., 0.2 N NaOH) to remove acidic starting materials, and finally with water to neutrality.^[5]

- The organic layer is dried over an anhydrous drying agent like magnesium sulfate.
- The solvent is removed by rotary evaporation.
- The resulting crude **methyl sulfamate** can be further purified by fractional distillation under reduced pressure or by recrystallization from a suitable solvent.

Analytical Characterization

The structure and purity of the synthesized **methyl sulfamate** would be confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show two signals: a singlet for the methyl (CH_3) protons and a broad singlet for the amine (NH_2) protons. The chemical shift of the methyl protons would likely appear in the range of 3.5-4.5 ppm due to the deshielding effect of the adjacent oxygen atom.
- ^{13}C NMR: The carbon-13 NMR spectrum is expected to show a single signal for the methyl carbon.

Infrared (IR) Spectroscopy: The IR spectrum would be used to identify key functional groups.

Expected characteristic absorption bands include:

- N-H stretching vibrations for the amine group, typically appearing as one or two bands in the $3300\text{-}3500\text{ cm}^{-1}$ region.
- Asymmetric and symmetric S=O stretching vibrations for the sulfonyl group, expected in the $1300\text{-}1400\text{ cm}^{-1}$ and $1150\text{-}1200\text{ cm}^{-1}$ regions, respectively.
- C-O stretching vibration, typically in the $1000\text{-}1300\text{ cm}^{-1}$ region.

Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight and fragmentation pattern. For esters, fragmentation often occurs via cleavage of the bond adjacent to the carbonyl group (in this case, the S=O groups).^{[6][7]} Common fragmentation pathways for **methyl sulfamate** could include the loss of the methoxy group ($-\text{OCH}_3$) or cleavage of the sulfamoyl moiety.

Biological Activity and Signaling Pathways

While **methyl sulfamate** itself is not extensively documented as a potent biological agent, the sulfamate functional group is a key pharmacophore in a number of enzyme inhibitors, making it a structure of interest in drug development.[\[8\]](#)

Inhibition of Steroid Sulfatase (STS)

Steroid sulfatase (STS) is an enzyme that plays a crucial role in the biosynthesis of active steroid hormones by hydrolyzing inactive steroid sulfates.[\[1\]](#) The inhibition of STS is a therapeutic strategy for hormone-dependent cancers, such as breast cancer.[\[9\]](#)[\[10\]](#) Many sulfamate-containing molecules, such as estrone-3-O-sulfamate (EMATE) and 4-methylcoumarin-7-O-sulfamate (COUMATE), are potent, irreversible inhibitors of STS.[\[2\]](#)[\[9\]](#) They act by covalently modifying an active site residue of the enzyme.[\[1\]](#)

Inhibition of the steroid sulfatase (STS) pathway by sulfamates.

Inhibition of Carbonic Anhydrases (CAs)

Carbonic anhydrases are a family of enzymes that catalyze the rapid interconversion of carbon dioxide and water to bicarbonate and protons. Certain CA isozymes are associated with various diseases, including cancer, making them attractive drug targets.[\[11\]](#) Organic sulfamates have been identified as a class of potent carbonic anhydrase inhibitors.[\[4\]](#)[\[12\]](#) Their inhibitory action is conferred by the sulfamate group, which interacts with the zinc ion in the enzyme's active site.

Conclusion

Methyl sulfamate is a simple sulfamic acid ester with well-defined physical properties. While detailed experimental and biological data for this specific compound are limited in the public domain, its structural motif is of significant interest to the pharmaceutical and chemical industries. The methodologies and biological contexts presented in this guide are based on the broader class of sulfamate esters and provide a framework for future research and development involving **methyl sulfamate**. Further investigation is warranted to fully elucidate its chemical reactivity, spectral characteristics, and potential as a specific enzyme inhibitor.

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